

barium chlorate double decomposition preparation

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Compound Focus: Barium chlorate

CAS No.: 10294-38-9

Cat. No.: S1507264

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Principle of the Method

The synthesis of **barium chlorate** via double decomposition is based on a metathesis reaction between barium chloride and sodium chlorate, exploiting the difference in solubility of the reactants and products in water [1].

The general reaction is: $\text{BaCl}_2 + 2 \text{NaClO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NaCl}$

Upon concentrating and cooling the reaction mixture, the less soluble **barium chlorate** precipitates from the solution, allowing for its separation from the more soluble sodium chloride byproduct [1]. The primary challenge is that the resulting product can be contaminated with sodium ions, which impart a strong yellow color to flames and can overpower the desired green color of barium in pyrotechnic compositions [2] [3]. Therefore, meticulous purification through recrystallization is essential.

Safety and Handling

Barium chlorate is a toxic and strong oxidizing agent. Please adhere to the following safety protocols:

Hazard Category	Specific Risks and Precautions
Health Hazards	Toxic if inhaled or ingested. Causes irritation to respiratory system, skin, and eyes. May cause nausea, vomiting, abdominal pain, and methemoglobinemia [1] [4].
Reactivities	Strong oxidizer. Forms highly flammable or explosive mixtures with combustible materials, sulfur, sulfides, powdered metals, and ammonium salts [3] [4]. Liberates explosive chlorine dioxide gas in contact with strong acids [4].
Personal Protective Equipment (PPE)	Wear a dust mask, chemical safety goggles, rubber gloves, and protective outer clothing [4].

| **First Aid** | **Inhalation:** Move to fresh air. **Skin Contact:** Flush with water. **Ingestion:** Induce vomiting and seek immediate medical attention. Alert physician to potential barium poisoning [4]. |

Materials and Equipment

Starting Materials

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$), crystalline solid [2].
- Sodium chlorate (NaClO_3), solid.

Equipment

- Beakers (e.g., 1 L and 2 L)
- Hotplate with magnetic stirrer
- Heating mantle or Bunsen burner
- Stirring rod
- Filter paper and funnel
- Graduated cylinder
- Drying oven
- Analytical balance

Experimental Protocol

Step 1: Dissolution of Reactants

- Prepare a near-saturated solution of sodium chlorate by dissolving approximately **200 g of NaClO₃** in **500 mL** of near-boiling deionized water in a 1 L beaker [2].
- In a separate 1 L beaker, dissolve about **125 g of BaCl₂·2H₂O** in **300 mL** of warm deionized water [2].

Step 2: Reaction and Precipitation

- Slowly add the warm barium chloride solution to the hot sodium chlorate solution while stirring continuously.
- Continue heating and stirring the combined mixture for 20-30 minutes to ensure the reaction goes to completion.
- **Precipitation:** Allow the mixture to cool gradually to room temperature, and then further cool it in an ice-water bath. The lower solubility of **barium chlorate** will cause it to crystallize out of the solution.

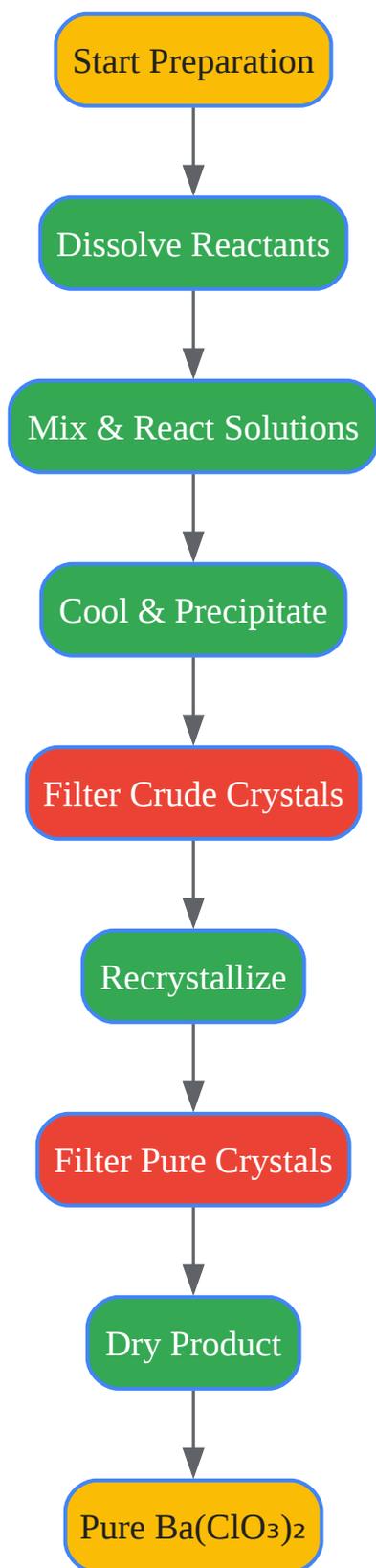
Step 3: Filtration and Purification

- Isolate the crude **barium chlorate** crystals by vacuum filtration.
- **Recrystallization for Sodium Removal:**
 - Redissolve the crude crystals in a minimal volume of hot deionized water.
 - Allow the solution to cool slowly to crystallize.
 - Filter the purified crystals again. This recrystallization process may need to be repeated multiple times to adequately reduce sodium contamination [3].
- Test for sodium impurity by placing a small sample of the washed crystals on a clean iron nail and holding it in a propane torch flame. The absence of a persistent yellow color indicates successful sodium removal [2].

Step 4: Drying

- Spread the purified, wet crystals on a watch glass or in a shallow dish.
- Dry the crystals in a drying oven at a temperature not exceeding **50-60°C** until a constant weight is achieved. Avoid excessive heat to prevent decomposition.

The following workflow diagram summarizes the key stages of this preparation method:



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Characterization and Data

Solubility and Physical Properties The success of this method relies on the differing solubilities of the compounds involved. The table below summarizes key data [2] [1].

Compound	Molecular Weight (g/mol)	Solubility in Water (g/100g, @20°C)	Note
Barium Chlorate (Ba(ClO ₃) ₂)	304.23 (anhydrous)	33.8	Product; precipitates upon cooling.
Barium Chloride Dihydrate (BaCl ₂ ·2H ₂ O)	244.27	31.2 (approx.)	Reactant.
Sodium Chlorate (NaClO ₃)	106.44	101 (approx.)	Reactant; remains in solution.
Sodium Chloride (NaCl)	58.44	36.0	By-product; remains in mother liquor.

Yield and Efficiency

- The theoretical yield can be calculated based on the limiting reactant (typically BaCl₂·2H₂O).
- The actual yield will be lower due to product loss during transfer, filtration, and recrystallization. A yield of 60-75% after purification is reasonable.
- Purity can be assessed by flame test (for absence of sodium) and by comparing the crystal form and decomposition temperature to literature values [1].

Troubleshooting and Alternatives

- **Persistent Sodium Contamination:** If the flame test continues to show a yellow color after multiple recrystallizations, consider using an alternative method. Using potassium chlorate instead of sodium chlorate in the initial reaction can prevent sodium contamination entirely [2].
- **Alternative Synthesis Method - Electrolysis:** Barium chlorate can be produced directly from barium chloride via electrolysis: $\text{BaCl}_2 + 6 \text{H}_2\text{O} \rightarrow \text{Ba}(\text{ClO}_3)_2 + 6 \text{H}_2$. However, this method has a lower current efficiency (30-40% without pH control) and does not allow for a large single crop of crystals [2] [1].

- **Alternative Synthesis Method - Ammonium Chlorate Route:** A sodium-free product can be obtained by reacting barium carbonate with a solution of ammonium chlorate: $2 \text{NH}_4\text{ClO}_3 + \text{BaCO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NH}_3 + \text{H}_2\text{O} + \text{CO}_2$. The solution must be boiled for several hours to drive off ammonia and carbon dioxide [2] [1]. **Caution:** Ammonium chlorate salt can be unstable and has a tendency to explode [2].

Conclusion

The double decomposition method provides a viable laboratory-scale route to synthesize **barium chlorate**. The procedure's key advantage is its simplicity, but its major limitation is the introduction of sodium ion impurities, which necessitates rigorous and potentially time-consuming purification. For applications requiring high-color-purity green flames in pyrotechnics, the additional effort to remove sodium is essential. Alternative methods, such as the ammonium chlorate route or electrolysis, can be explored to circumvent this contamination issue from the outset.

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